

Application Note: Standardized Protocol for Evaluating the Lightfastness of Pigment Red 146

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Compound of Interest

Compound Name: *Pigment Red 146*

Cat. No.: *B035983*

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Introduction

Pigment Red 146 (P.R. 146), a Naphthol Carmine pigment, is widely utilized in various applications, including water-based inks, coatings, textile printing, and plastics, due to its vivid bluish-red shade and good overall fastness properties.^{[1][2][3]} Lightfastness, the resistance of a colorant to fading or changing color upon exposure to light, is a critical performance parameter that determines its suitability for a given application.^[4] This document provides a detailed experimental protocol for determining the lightfastness of **Pigment Red 146**, adhering to internationally recognized standards such as ASTM D4303 and ISO 105-B02.^{[5][6][7]} The protocol employs accelerated weathering techniques and quantitative colorimetric analysis to ensure accurate and reproducible results.

The primary method involves exposing prepared pigment specimens to a calibrated artificial light source in a xenon-arc test chamber, which simulates the spectral distribution of natural daylight filtered through window glass.^{[8][9][10]} The color change is evaluated instrumentally using the CIELAB color space and visually by comparing the fading of the specimen to a standardized Blue Wool Scale.^{[11][12][13]}

Physicochemical Properties of **Pigment Red 146**

Property	Value	Reference
C.I. Name	Pigment Red 146	[14]
C.I. Number	12485	[14]
CAS Number	5280-68-2	[14]
Chemical Formula	<chem>C33H27ClN4O6</chem>	[14]
Molecular Weight	611.04 g/mol	[3] [14]
Shade	Bluish Red	[1] [2]
Heat Resistance	160-200 °C	[1] [15]
Lightfastness (BWS)*	5-7	[1] [15] [16]
Oil Absorption	40-50 g/100g	[1] [14]

Note: Lightfastness rating on the Blue Wool Scale (BWS) can vary depending on the concentration, application medium, and presence of other components (e.g., TiO_2).

Experimental Protocol

This protocol is divided into four main stages: Sample Preparation, Initial Colorimetric Measurement, Accelerated Weathering, and Lightfastness Assessment.

1. Materials and Equipment

- Pigment: **Pigment Red 146** powder.
- Vehicle/Binder: Application-specific medium (e.g., acrylic emulsion, alkyd resin, linseed oil, water-based ink base).
- Substrate: Standardized test charts or panels (e.g., Leneta cards, glass plates, or application-specific material).
- Reference Materials:

- Blue Wool Standards (ISO 105-B08), ranging from BWS 1 (very low lightfastness) to BWS 8 (very high lightfastness).[17]
- Grey Scale for Assessing Change in Colour (ISO 105-A02).[17]
- Apparatus:
 - High-speed disperser or muller for pigment dispersion.
 - Film applicator (e.g., bird-type or drawdown bar) for uniform coating.
 - Xenon-arc Weathering Chamber: Conforming to ISO 105-B02 or ASTM D4303 requirements, equipped with appropriate light filters to simulate daylight (D65).[6][8][18]
 - Spectrophotometer or Colorimeter: Capable of measuring color in the CIELAB (Lab*) color space with specular reflection excluded.[19][20]
 - Light booth with a D65 standard illuminant for visual assessment.

2. Detailed Methodology

Part A: Sample Preparation

- Dispersion: Prepare a dispersion of **Pigment Red 146** in the selected vehicle. The pigment-to-binder ratio should be consistent with its intended end-use or standardized guidelines. Ensure a homogenous dispersion is achieved using a high-speed disperser or muller.
- Application: Apply the pigment dispersion onto the substrate using a film applicator to create a uniform, opaque film of a specified thickness.
- Masstone and Tint: Prepare two sets of samples:
 - Masstone: The pigment dispersed in the binder alone.
 - Tint: The pigment dispersion mixed with a standardized white pigment (e.g., TiO₂) at a defined ratio (e.g., 1:10) to evaluate lightfastness in a reduced shade.

- Curing/Drying: Allow the prepared samples to dry or cure completely according to the vehicle manufacturer's instructions in a dark, controlled environment to prevent premature light exposure.
- Specimen Masking: Prepare each test specimen by masking one portion, typically half, with an opaque material (e.g., aluminum foil or a cardboard sleeve). This unexposed area will serve as the control for comparison.[\[12\]](#)

Part B: Initial Colorimetric Measurement

- Calibrate the spectrophotometer according to the manufacturer's instructions.
- Set the measurement conditions to CIE standard illuminant D65 and 10° standard observer, with specular component excluded (SCE).
- Measure the CIELAB (Lab*) color coordinates of the exposed portion of each test specimen before weathering.[\[19\]](#) Take at least three measurements per specimen and average the results to ensure accuracy.
- Record these initial values as L_0 , a_0 , and b^{*0} .

Part C: Accelerated Weathering

- Mount the prepared test specimens and a complete set of Blue Wool Standards (BWS 1-8) onto sample holders in the xenon-arc weathering chamber.[\[17\]](#)
- Program the chamber to the conditions specified in the relevant standard (e.g., ISO 105-B02, Method 3).[\[10\]](#) A typical set of parameters is outlined in the table below.
- Initiate the exposure cycle. The test duration depends on the expected lightfastness of the pigment. The exposure is continued until a specified color change is observed in either the sample or one of the Blue Wool references.[\[5\]](#)

Table of Standard Xenon-Arc Test Conditions (ISO 105-B02)

Parameter	Setting
Light Source	Xenon Arc Lamp
Irradiance	42 W/m ² (300-400 nm)
Black Standard Temperature	50°C - 63°C
Chamber Air Temperature	38°C
Relative Humidity	30-50%
Exposure Cycle	Continuous Light

Part D: Lightfastness Assessment

The assessment can be performed instrumentally and visually.

1. Instrumental Assessment:

- Periodically remove the test specimens from the chamber at predetermined intervals (e.g., 100, 200, 400 hours).
- Allow specimens to condition at room temperature in the dark for at least 24 hours.
- Measure the Lab* coordinates of the exposed area (L_t , a_t , b^*_t).
- Calculate the total color difference (ΔE_{ab}) between the initial measurement and the measurement at time 't' using the CIE 1976 formula.[\[9\]](#)[\[19\]](#) $\Delta E_{ab} = \sqrt{[(L_t - L_0)^2 + (a_t - a_0)^2 + (b_t - b_0)^2]}$
- The lightfastness can be rated by correlating the exposure time required to reach a specific ΔE^*_{ab} value with the performance of the Blue Wool standards.

2. Visual Assessment (Blue Wool Scale Rating):

- Place the exposed specimen and the set of exposed Blue Wool Standards in a light booth under D65 illumination.
- Remove the opaque masks from both the specimen and the Blue Wool standards.

- Compare the contrast (color change) between the exposed and unexposed portions of the test specimen with the contrast shown on the Blue Wool standards.[11]
- The lightfastness rating of the specimen is the number of the Blue Wool standard that exhibits a similar degree of fading.[4][12] The Grey Scale for Assessing Change in Colour can be used to aid this comparison and determine when a specific grade of fading has been reached.[17] A rating of 1 indicates very poor lightfastness, while a rating of 8 indicates excellent lightfastness.[21]

Data Presentation

Quantitative data should be meticulously recorded. The following tables provide a template for data logging and summarization.

Table 1: Colorimetric Data Log for **Pigment Red 146** (Masstone)

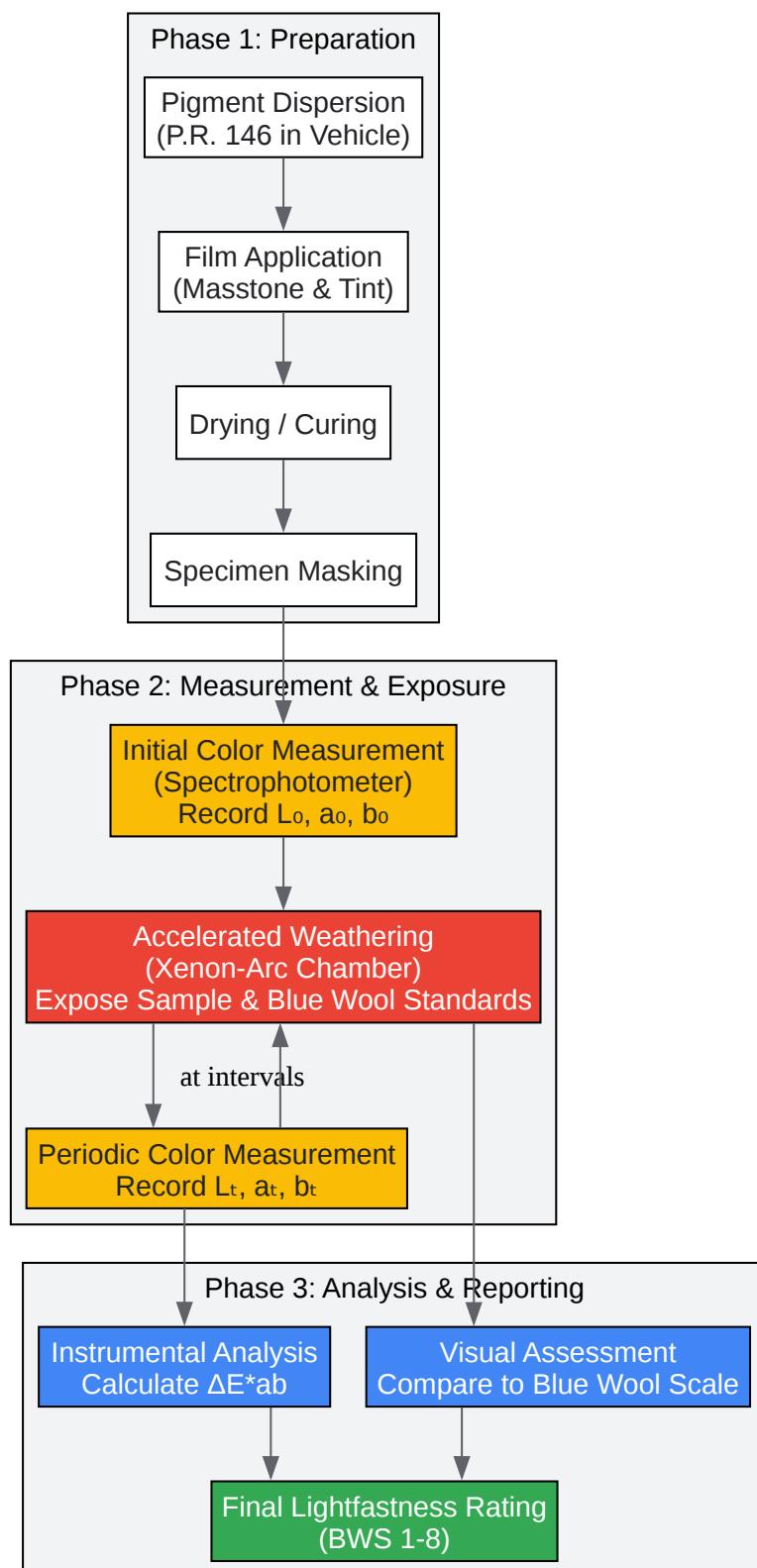
Exposure (Hours)	L	a	b	ΔE_{ab}
0 (Initial)	L_0	a_0	b_0	0.00
100	L_{100}	a_{100}	b_{100}	ΔE_{100}
200	L_{200}	a_{200}	b_{200}	ΔE_{200}
400	L_{400}	a_{400}	b_{400}	ΔE^*_{400}
...

Table 2: Final Lightfastness Rating Summary

Specimen	Visual Assessment (Blue Wool Scale Rating)	Instrumental Assessment (ΔE^{*ab} after X hours)
P.R. 146 (Masstone)	[e.g., 6]	[e.g., 4.5 after 400h]
P.R. 146 (Tint 1:10)	[e.g., 5]	[e.g., 6.2 after 400h]
BWS 1	1	-
BWS 2	2	-
BWS 3	3	-
BWS 4	4	-
BWS 5	5	-
BWS 6	6	-
BWS 7	7	-
BWS 8	8	-

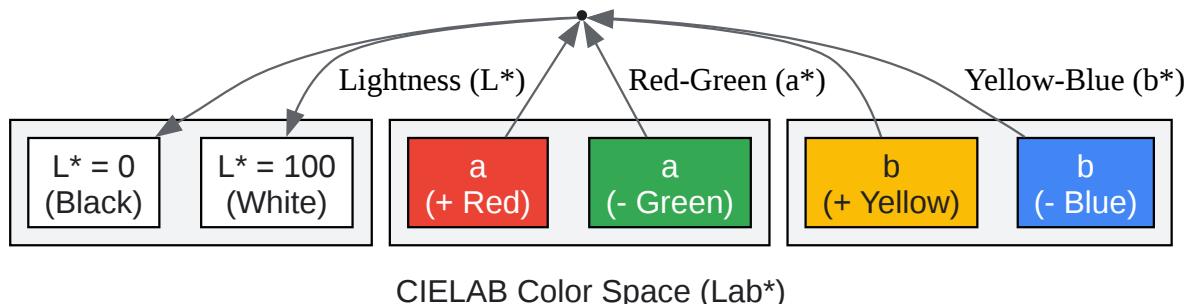
Visualizations

Experimental Workflow Diagram

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Caption: Workflow for lightfastness testing of **Pigment Red 146**.

CIELAB Color Space Diagram

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